

AVLX-125 solubility in DMSO and saline for experimental use

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Compound of Interest

Compound Name: AVLX-125

Cat. No.: B12373471

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Application Notes and Protocols for AVLX-125

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the experimental use of **AVLX-125** (also known as UCCB01-125), a potent dimeric inhibitor of the postsynaptic density protein-95 (PSD-95) and its PDZ domains. **AVLX-125** is a valuable tool for investigating inflammatory pain and neurotoxic signaling pathways.

Introduction

AVLX-125 is a high-affinity inhibitor that disrupts the interaction between PSD-95 and its binding partners, such as the NMDA receptor and neuronal nitric oxide synthase (nNOS). This interference with the PSD-95 scaffold protein makes **AVLX-125** a significant research tool for studying synaptic plasticity, excitotoxicity, and nociception. Proper preparation of **AVLX-125** solutions is critical for obtaining reliable and reproducible experimental results.

Physicochemical Properties

Property	Value
Synonyms	UCCB01-125
Molecular Formula	C62H104N10O29
Molecular Weight	1453.54 g/mol
Appearance	Solid

Solubility Data

Based on experimental use reported in the literature, the solubility of **AVLX-125** for in vivo and in vitro studies has been established. The following table summarizes the solvent and concentration used in a key study.

Solvent/Vehicle	Concentration	Application	Reference
Saline (0.9% NaCl)	3 and 10 mg/kg	Intraperitoneal (i.p.) injection in mice	[1]

Note: While specific solubility limits in DMSO are not detailed in the available literature for experimental use, DMSO is a powerful solvent for many organic compounds. For in vitro studies requiring a stock solution, it is recommended to first dissolve **AVLX-125** in a minimal amount of DMSO and then dilute to the final concentration with the appropriate aqueous buffer or cell culture medium. It is crucial to ensure the final DMSO concentration is compatible with the experimental system and does not exceed cytotoxic levels (typically <0.5%).

Experimental Protocols

Preparation of AVLX-125 for In Vivo Administration

This protocol is based on the methods described for studies on inflammatory pain.[\[1\]](#)

Materials:

- **AVLX-125** (solid)
- Sterile 0.9% saline solution

- Sterile vials
- Vortex mixer
- Analytical balance

Procedure:

- Calculate the required amount of **AVLX-125**: Based on the desired dosage (e.g., 3 mg/kg or 10 mg/kg) and the weight of the animals to be treated, calculate the total mass of **AVLX-125** needed.
- Weigh the **AVLX-125**: Accurately weigh the calculated amount of **AVLX-125** using an analytical balance.
- Dissolve in saline: Transfer the weighed **AVLX-125** to a sterile vial. Add the appropriate volume of sterile 0.9% saline to achieve the desired final concentration for injection.
- Ensure complete dissolution: Vortex the solution thoroughly to ensure the complete dissolution of **AVLX-125**. Visually inspect the solution for any undissolved particles.
- Administration: The solution is now ready for intraperitoneal injection into the experimental animals.

Preparation of AVLX-125 Stock Solution for In Vitro Use (Recommended)

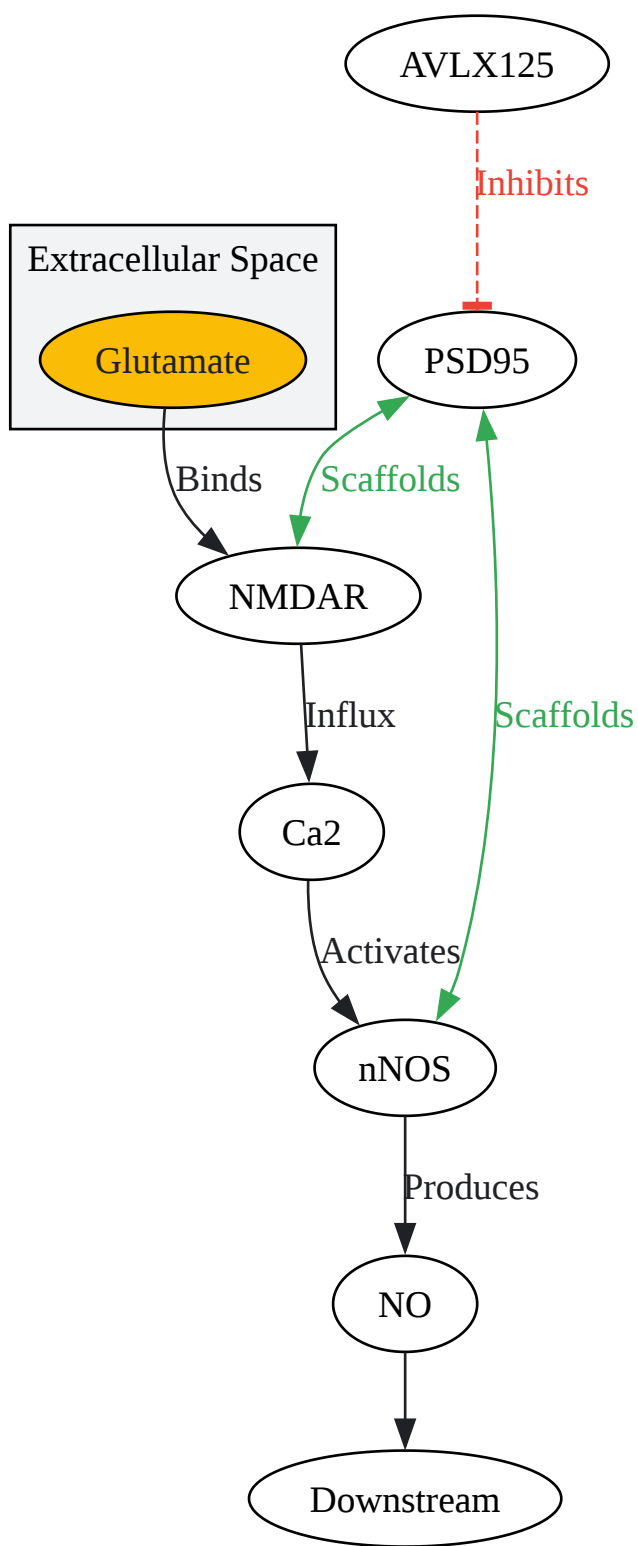
Materials:

- **AVLX-125** (solid)
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes
- Pipettes

Procedure:

- Weigh **AVLX-125**: Accurately weigh a small amount of **AVLX-125** (e.g., 1 mg or 5 mg).
- Dissolve in DMSO: Add a calculated volume of DMSO to the **AVLX-125** to create a concentrated stock solution (e.g., 10 mM or 20 mM). The molecular weight of **AVLX-125** is 1453.54 g/mol .
- Vortex: Vortex the solution until the **AVLX-125** is completely dissolved.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C for long-term stability.
- Working Solution Preparation: When needed, thaw an aliquot of the stock solution and dilute it to the final desired concentration using the appropriate aqueous buffer or cell culture medium. Ensure the final DMSO concentration is kept to a minimum in the experimental setup.

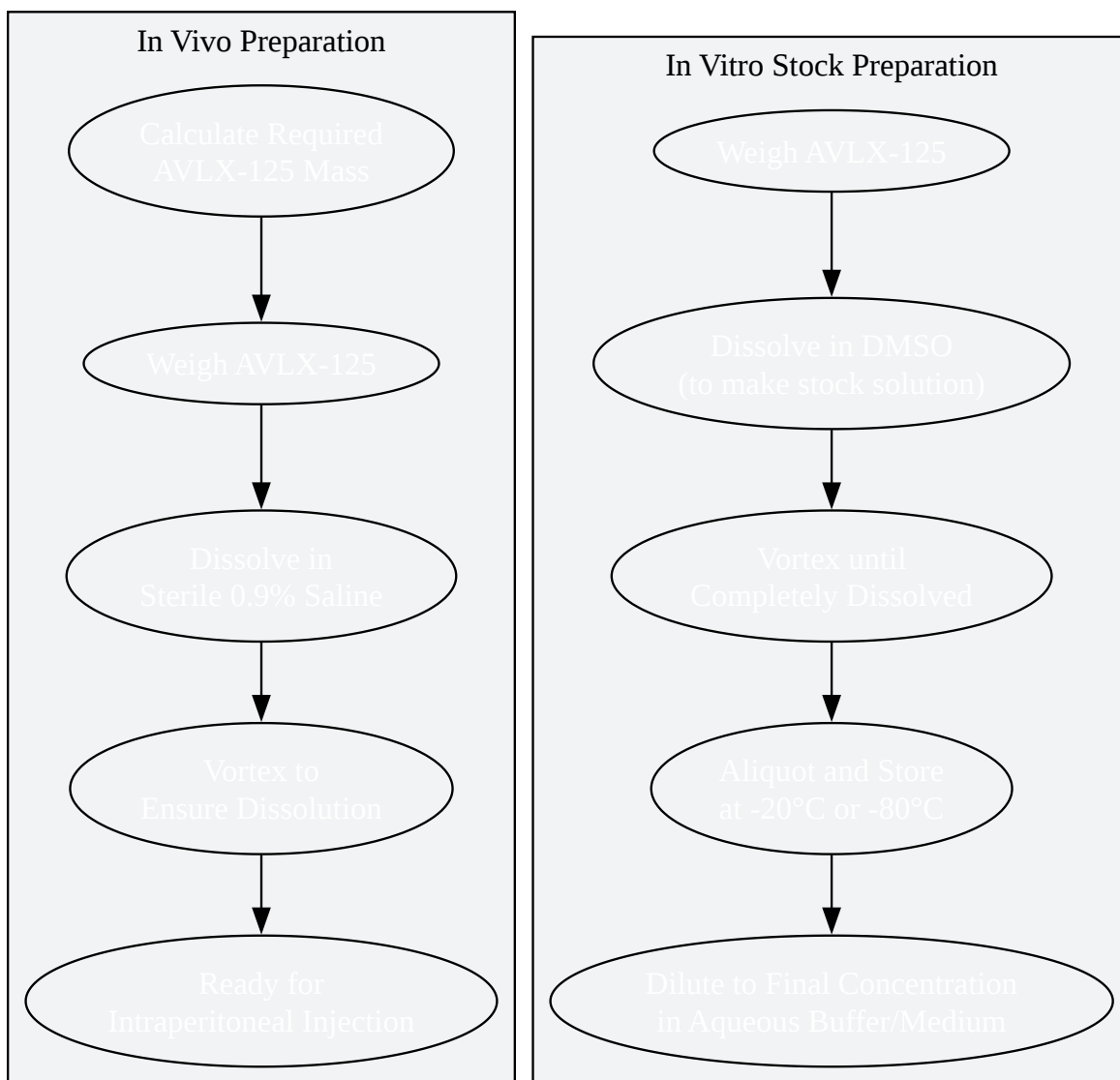
Signaling Pathway



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Caption: PSD-95 Signaling Pathway Inhibition by **AVLX-125**.

Experimental Workflow



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Caption: Workflow for **AVLX-125** Solution Preparation.

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References

- 1. ipbookcompanion.org [ipbookcompanion.org]
- To cite this document: BenchChem. [AVLX-125 solubility in DMSO and saline for experimental use]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12373471#avlX-125-solubility-in-dmsO-and-saline-for-experimental-use]

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